

# Navigating the Safe Handling of 3-Iodo-4-methoxypyridine: A Technical Guide

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## Compound of Interest

Compound Name: **3-Iodo-4-methoxypyridine**

Cat. No.: **B1298235**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling protocols for **3-Iodo-4-methoxypyridine**, a key intermediate in pharmaceutical synthesis. Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize risks associated with the handling of this compound.

## Hazard Identification and Classification

**3-Iodo-4-methoxypyridine** is classified as a hazardous substance. The primary hazards associated with this compound are:

- Acute Toxicity (Oral): Harmful if swallowed.
- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

GHS Pictogram:

- GHS07: Exclamation Mark

Signal Word: Warning

## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **3-Iodo-4-methoxypyridine** is essential for its safe handling and storage.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>6</sub> INO	
Molecular Weight	235.02 g/mol	
Appearance	Solid	
CAS Number	89640-55-1	

## Safe Handling and Storage

Proper handling and storage procedures are paramount to prevent exposure and maintain the integrity of the compound.

### Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[3\]](#)
- Use only outdoors or in a well-ventilated area.[\[1\]](#)[\[3\]](#)
- Wear suitable protective clothing, gloves, and eye/face protection.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[4\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)

### Storage:

- Store in a tightly-closed container when not in use.[\[1\]](#)[\[3\]](#)

- Store in a cool, dry, well-ventilated area away from incompatible substances.[1][3]
- Keep away from sources of ignition.[1][4]
- Store locked up.[1]

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **3-Iodo-4-methoxypyridine** to prevent direct contact and inhalation.

PPE Type	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or face shield.	To protect against splashes and dust.[1][5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact.[1][6]
Body Protection	Laboratory coat, long-sleeved shirt, and trousers.	To prevent skin exposure.[1][7]
Respiratory Protection	NIOSH-approved respirator with appropriate cartridges.	To be used when ventilation is inadequate or when handling large quantities to prevent inhalation of dust or vapors.[4]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

General Advice:

- Immediately remove any clothing contaminated by the product.[1]
- Move out of the dangerous area.[1]
- Consult a physician and show the safety data sheet.[1]

Specific First Aid Procedures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[1][2]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid immediately.[1][8]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately.[1][8]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately.[1][2]

## Accidental Release Measures

In case of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Wear appropriate protective equipment and keep unprotected personnel away.[1]
- Environmental Precautions: Do not let the product enter drains, other waterways, or soil.[1]
- Methods for Cleaning Up: Vacuum, sweep up, or absorb with inert material and place into a suitable disposal container. Consult local regulations for disposal.[1]

## Experimental Protocols

While specific experimental protocols for determining the toxicity of **3-Iodo-4-methoxypyridine** are not publicly available, the following general methodologies are typically employed in toxicology studies.

### Acute Oral Toxicity (LD50):

- Animal Model: Typically rats or mice.
- Dosage: A range of single doses of the substance is administered orally to different groups of animals.
- Observation: Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
- LD50 Calculation: The lethal dose for 50% of the test animals (LD50) is calculated using statistical methods.

### Skin Irritation Test:

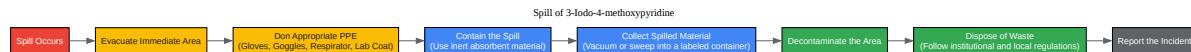
- Animal Model: Typically rabbits.
- Application: A small amount of the substance is applied to a shaved patch of skin.
- Observation: The skin is observed for signs of irritation, such as redness, swelling, and inflammation, at specific time intervals.
- Scoring: The severity of the irritation is scored based on a standardized scale.

### Eye Irritation Test:

- Animal Model: Typically rabbits.
- Application: A small amount of the substance is instilled into one eye of the animal.
- Observation: The eye is observed for signs of irritation, such as redness, swelling, and discharge, at specific time intervals.
- Scoring: The severity of the irritation is scored based on a standardized scale.

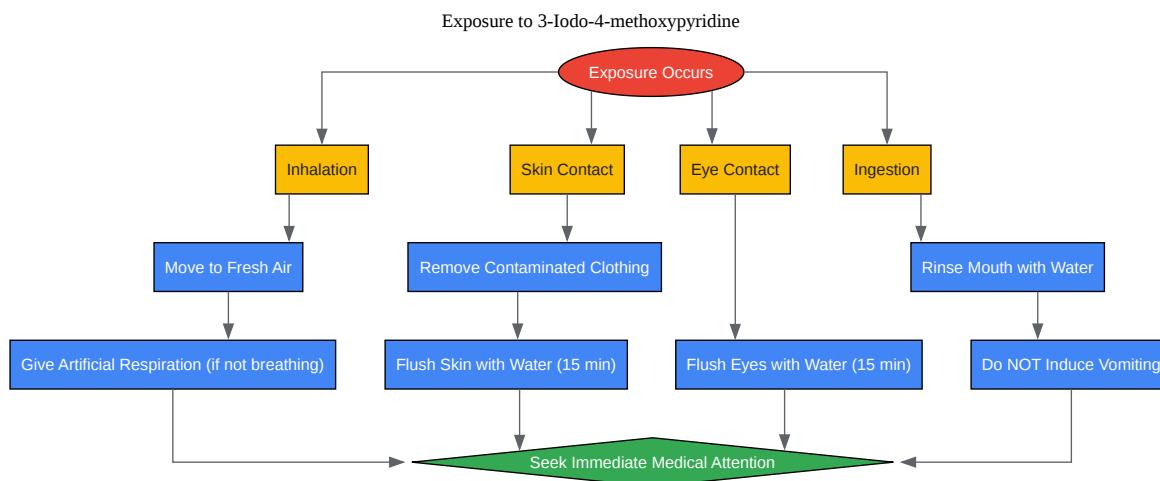
## Visual Guides

The following diagrams illustrate key safety workflows for handling **3-Iodo-4-methoxypyridine**.



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Caption: Spill Response Workflow



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Caption: First Aid Response Protocol

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- To cite this document: BenchChem. [Navigating the Safe Handling of 3-iodo-4-methoxypyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1298235#3-iodo-4-methoxypyridine-safety-and-handling-precautions>

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